

An In-depth Technical Guide to Triisopropyl Phosphate: Chemical and Physical Properties

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Compound of Interest

Compound Name: *Triisopropyl phosphate*

Cat. No.: *B1209169*

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Introduction

Triisopropyl phosphate (TiiP), an organophosphate ester, is a versatile chemical compound with a range of industrial and research applications. This technical guide provides a comprehensive overview of the core chemical and physical properties of **triisopropyl phosphate**, with a focus on data relevant to researchers, scientists, and professionals in the field of drug development. This document summarizes key quantitative data, outlines experimental protocols, and visualizes important chemical processes.

Chemical and Physical Properties

Triisopropyl phosphate is a colorless liquid at room temperature.^[1] Its fundamental properties are summarized in the tables below, providing a consolidated resource for easy reference and comparison.

Table 1: General Chemical Properties of Triisopropyl Phosphate

Property	Value	Source(s)
IUPAC Name	tripropan-2-yl phosphate	[2]
Synonyms	Phosphoric acid, tris(1-methylethyl) ester; Isopropyl phosphate; TiiP	[2][3]
CAS Number	513-02-0	[3]
Molecular Formula	C ₉ H ₂₁ O ₄ P	[2][3]
Molecular Weight	224.23 g/mol	[2]
SMILES	CC(C)OP(=O)(OC(C)C)OC(C)C	
InChI Key	OXFUXNFMHFCELM-UHFFFAOYSA-N	

Table 2: Physical Properties of Triisopropyl Phosphate

Property	Value	Source(s)
Physical State	Colorless liquid	[2]
Melting Point	-93 °C	[4]
Boiling Point	224 °C (at 760 mmHg)	[3]
Density	0.970 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.4070	[3]
Flash Point	61 °C (closed cup)	[5]
Solubility in Water	Poor	[4]
Solubility in Organic Solvents	Soluble in chloroform (slightly) and methanol (sparingly)	[6]
Vapor Pressure	Data not available	

Experimental Protocols

This section details the methodologies for the synthesis of **triisopropyl phosphate** and the determination of its key physical properties, providing a practical guide for laboratory work.

Synthesis of Triisopropyl Phosphate

A common method for the synthesis of **triisopropyl phosphate** involves the reaction of phosphorus oxychloride with isopropyl alcohol.^[7] A detailed experimental protocol is described below.^[8]

Materials:

- Isopropyl alcohol
- Acetone
- Phosphorus oxychloride
- Sodium isopropoxide solution in isopropanol
- Three-port flask (2L)
- Stirring apparatus
- Cooling bath
- Vacuum pump
- Fractional distillation apparatus

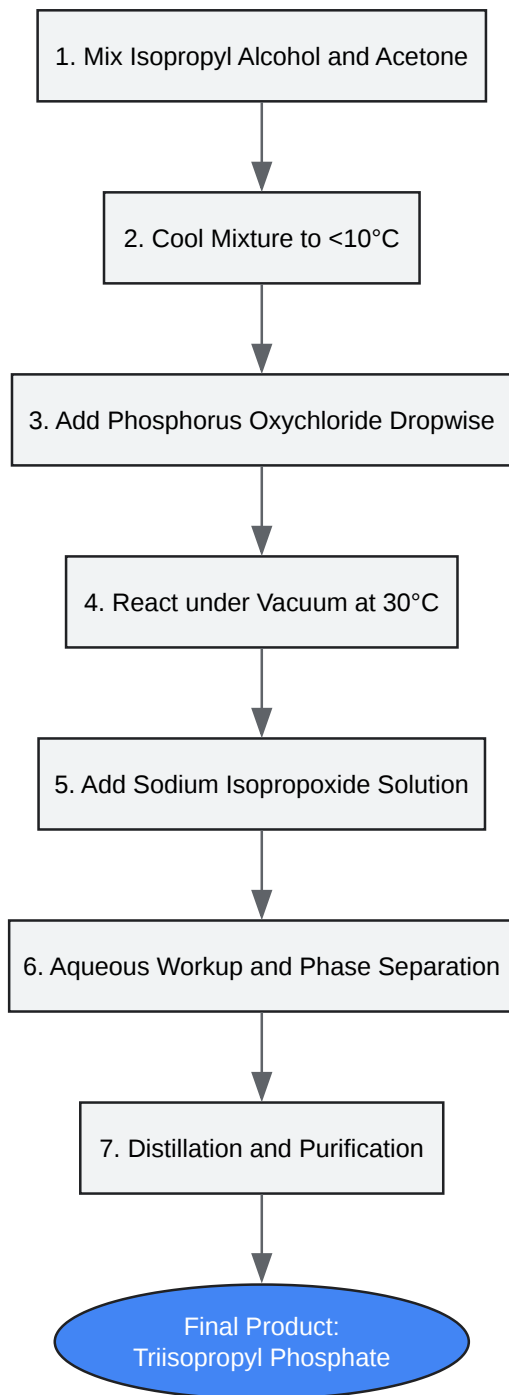
Procedure:

- To a 2L three-port flask, add 480.8 g (8 mol) of isopropyl alcohol and 92.9 g (3.2 mol) of acetone.
- Stir the mixture and cool it to below 10 °C using a cooling bath.

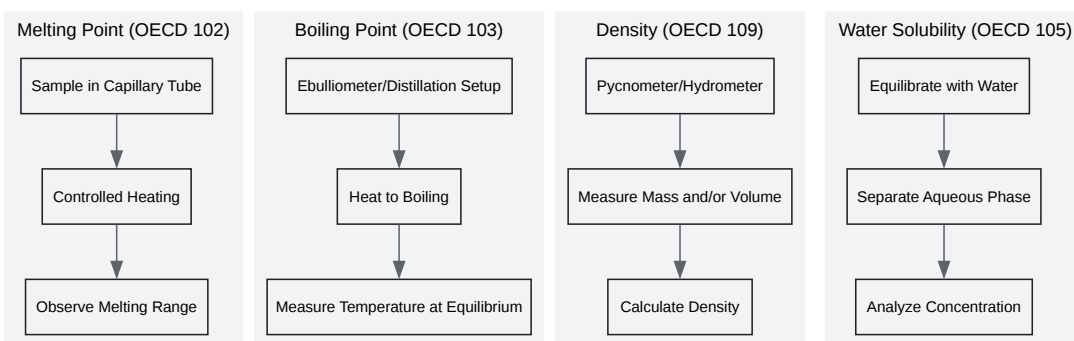
- While stirring, slowly add 245.33 g (1.6 mol) of phosphorus oxychloride dropwise, ensuring the reaction temperature does not exceed 10 °C. The addition should take approximately 50 minutes.
- After the addition is complete, continue stirring for 10 minutes.
- Heat the mixture to 30 °C under vacuum (10 mmHg) and allow it to react for 3 hours.
- At the end of the reaction, add a solution containing 20.5 g of sodium isopropoxide in isopropanol and stir for one hour.
- After cooling, add water to dissolve the sodium chloride byproduct.
- Separate the organic phase and wash it until neutral.
- Remove moisture and low-boiling components (isopropanol and diethyl ether) by reduced pressure distillation to obtain the crude **triisopropyl phosphate**.
- Purify the crude product by fractional distillation under reduced pressure to yield pure **triisopropyl phosphate**.

The following diagram illustrates the workflow for the synthesis of **triisopropyl phosphate**.

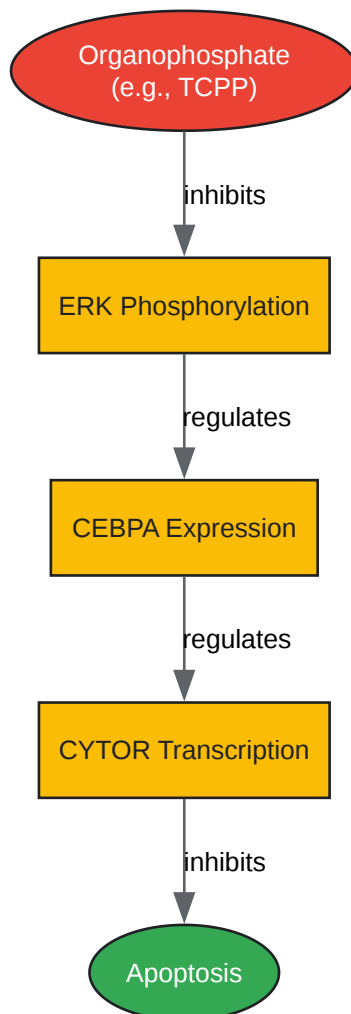
Synthesis of Triisopropyl Phosphate Workflow



Workflow for Physical Property Determination



Generalized Signaling Pathway Affected by Some Organophosphates



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References

- 1. Triisopropyl phosphite | C₉H₂₁O₃P | CID 8304 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Triisopropyl phosphate | C₉H₂₁O₄P | CID 68188 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 513-02-0 CAS MSDS (TRIISOPROPYL PHOSPHATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. Triisopropyl phosphate (513-02-0) for sale [vulcanchem.com]
- 5. 磷酸三异丙酯 95% | Sigma-Aldrich [sigmaaldrich.com]
- 6. Triisopropyl Phosphate | 513-02-0 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 7. scientificlabs.co.uk [scientificlabs.co.uk]
- 8. TRIISOPROPYL PHOSPHATE synthesis - chemicalbook [chemicalbook.com]
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